

The Synthetic Utility of 2-Bromo-2-methylpropanenitrile: A Guide for Researchers

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Compound of Interest

Compound Name: 2-Bromo-2-methylpropanenitrile

Cat. No.: B1338764

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Introduction: Unveiling the Potential of a Versatile Building Block

In the landscape of modern organic synthesis, the strategic introduction of quaternary carbon centers is a paramount challenge. These sterically congested motifs are integral to a vast array of biologically active molecules, from pharmaceuticals to agrochemicals. **2-Bromo-2-methylpropanenitrile**, also known by synonyms such as α -bromoisobutyronitrile and 2-bromo-2-cyanopropane, has emerged as a highly effective and versatile building block for the construction of these crucial structural units.^{[1][2][3]} Its unique structure, featuring a tertiary bromide and a nitrile group on the same carbon, imparts a distinct reactivity profile that can be harnessed for a variety of synthetic transformations. This guide provides an in-depth exploration of the applications of **2-bromo-2-methylpropanenitrile**, complete with detailed protocols and mechanistic insights to empower researchers in their synthetic endeavors.

Physicochemical Properties and Safety Considerations

A thorough understanding of the physical and chemical properties of a reagent is fundamental to its safe and effective use.

Table 1: Physicochemical Properties of **2-Bromo-2-methylpropanenitrile**^{[1][2][3]}

Property	Value
Molecular Formula	C ₄ H ₆ BrN
Molecular Weight	148.00 g/mol
Appearance	Colorless to light yellow liquid
Boiling Point	~139.5 °C (estimated) ^[4]
Density	~1.48 g/cm ³
CAS Number	41658-69-9

Safety is paramount when handling **2-bromo-2-methylpropanenitrile**. It is classified as a flammable liquid and is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^{[1][3]} Appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, must be worn at all times. All manipulations should be conducted in a well-ventilated fume hood.

Core Applications in Organic Synthesis

The synthetic utility of **2-bromo-2-methylpropanenitrile** primarily stems from its ability to act as an electrophile in nucleophilic substitution reactions and as a precursor to the 2-cyano-2-propyl radical.

Nucleophilic Substitution Reactions: A Gateway to Quaternary Centers

The tertiary nature of the carbon bearing the bromine atom dictates that nucleophilic substitution reactions proceed predominantly through an S_N1 mechanism.^{[5][6]} This involves the formation of a relatively stable tertiary carbocation, which is then trapped by a nucleophile. This pathway allows for the facile introduction of a gem-dimethyl group substituted with a nitrile, a valuable synthon in medicinal chemistry.

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